

cuprous iodide material safety data sheet

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Compound of Interest

Compound Name: Cuprous iodide

Cat. No.: B041226

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An In-depth Technical Guide to the Material Safety Data for **Cuprous Iodide**

This guide provides a comprehensive overview of the material safety information for **cuprous iodide** (CuI), tailored for researchers, scientists, and drug development professionals. It consolidates critical data on physical and chemical properties, hazards, toxicology, and handling protocols to ensure safe laboratory practices.

Physicochemical Properties

Cuprous iodide is an inorganic compound with the chemical formula CuI.[1] It is a white solid in its pure form, but samples often appear tan or reddish-brown due to impurities or oxidation of the iodide anion to iodine.[1][2] It is practically insoluble in water and alcohol but dissolves in the presence of complexing agents like ammonia, potassium iodide, or potassium cyanide.[2][3][4]

Table 1: Physical and Chemical Properties of **Cuprous Iodide**

Property	Value	Citations
Molecular Formula	CuI	[1][5][6][7][8]
Molar Mass	190.45 g/mol	[1][2][5][6][8]
Appearance	White to light brown/creamish white powder or crystals.[1][5][9]	[1][5][9]
Odor	Odorless	[1]
Density	5.62 - 5.67 g/cm ³ at 25 °C	[1][2][3][5]
Melting Point	605 - 606 °C (1121 - 1123 °F)	[1][3][6][10]
Boiling Point	1290 °C (2350 °F) (decomposes)	[1][3][10]
Solubility in Water	0.000042 g/100 mL (practically insoluble)	[1][2][4]
Vapor Pressure	10 mm Hg at 656 °C	[1][9]

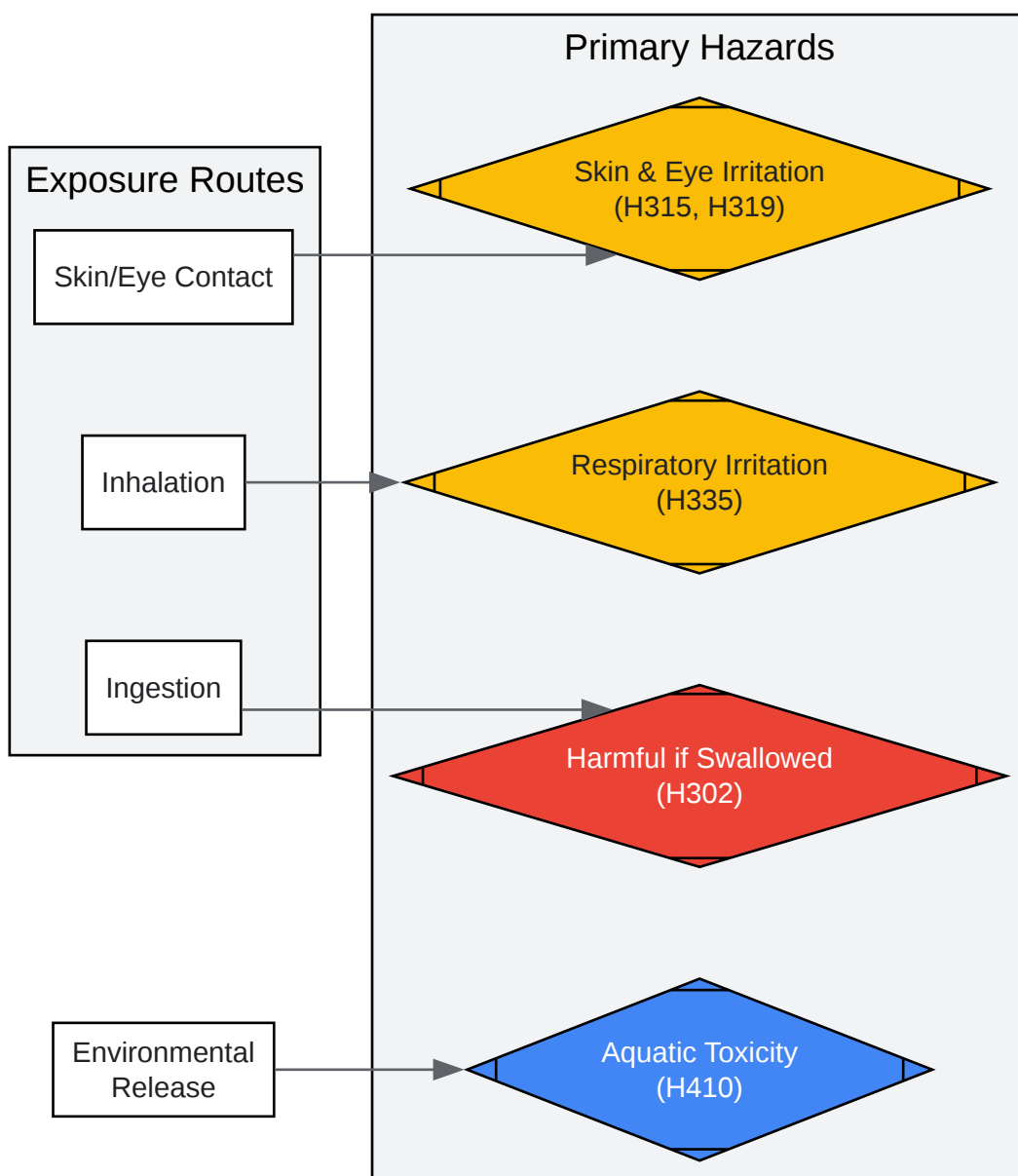
Hazard Identification and Classification

Cuprous iodide is classified as hazardous under the Globally Harmonized System (GHS). It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[5][7][11][12] It is also very toxic to aquatic life with long-lasting effects.[5][6][11]

Table 2: Hazard Classification of **Cuprous Iodide**

Classification System	Identifier	Description	Citations
GHS Pictograms	Exclamation Mark, Corrosive, Environmental Hazard	[1]	
GHS Signal Word	Warning / Danger	[5][6][8]	
GHS Hazard Statements	H302	Harmful if swallowed.	[5][6][7][11][13]
H315	Causes skin irritation.	[5][6][7][11][13]	
H318 / H319	Causes serious eye damage / Causes serious eye irritation.	[5][6][7][8][11]	
H335	May cause respiratory irritation.	[5][6][7][11][13]	
H410	Very toxic to aquatic life with long lasting effects.	[5][6][7][8][11]	
NFPA 704 Rating	Health	2 (Temporary incapacitation or residual injury)	[1][5]
Flammability	0 (Will not burn)	[1][5]	
Instability/Reactivity	0 (Normally stable)	[1][5]	
HMIS Rating	Health	2 (Moderate Hazard)	[5][6]
Flammability	0 (Minimal Hazard)	[5][6]	
Reactivity	0 (Minimal Hazard)	[5][6]	

Below is a diagram illustrating the logical relationships between exposure routes and the primary health and environmental hazards of **cuprous iodide**.



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Caption: Logical relationships of **cuprous iodide** hazards.

Toxicological Information

The primary routes of exposure are ingestion, inhalation, and skin or eye contact.^[14] Acute oral toxicity data from studies on rats are available.^{[5][11]} Ingestion can lead to symptoms such as a metallic taste, nausea, and vomiting.^[14]

Table 3: Toxicological Data for **Cuprous Iodide**

Exposure Route	Endpoint	Value	Species	Source / Method
Oral	LD50	300 - 2,000 mg/kg	Rat	OECD Test Guideline 420[5][11]
Dermal	LD50	> 2,000 mg/kg	Rat / Rabbit	ECHA[5][11]

Experimental Protocol: Acute Oral Toxicity

The cited LD50 value for oral toxicity was determined using the OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure. This method is designed to assess the acute toxic effects of a substance when administered orally at one of several fixed dose levels.

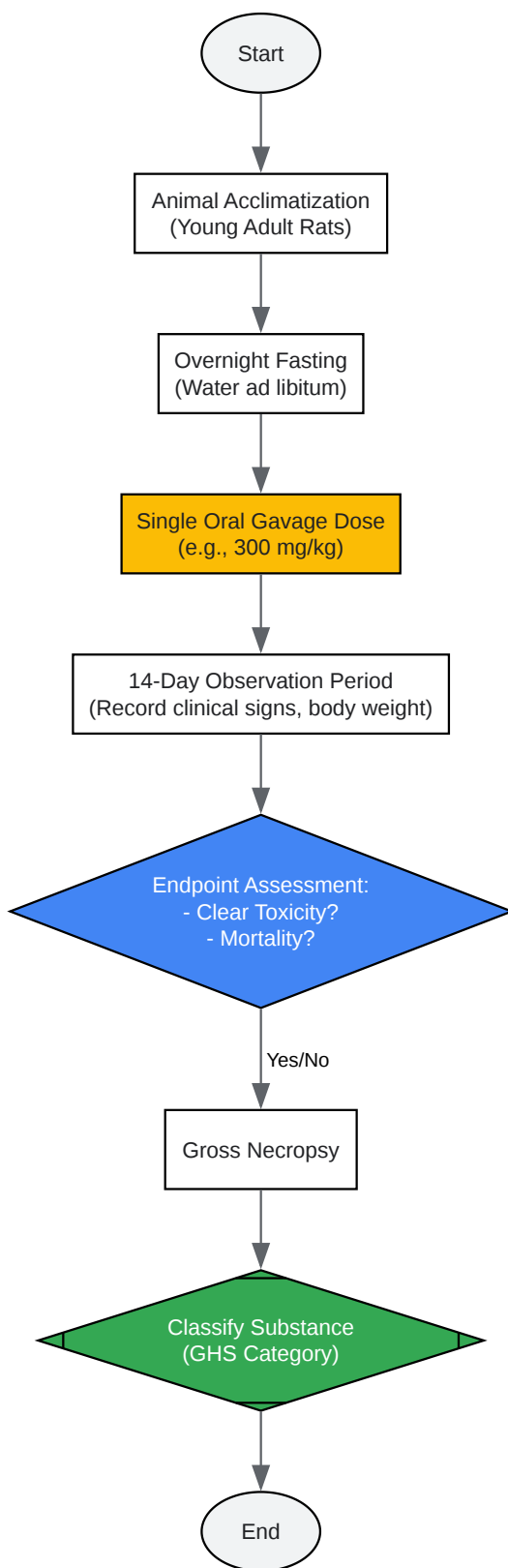
Key Methodological Steps:

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females, as they are often slightly more sensitive) are used.
- **Housing and Fasting:** Animals are caged individually and fasted overnight before dosing to ensure the substance is not diluted by food in the stomach. Water is provided ad libitum.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube. The volume administered is kept as low as practical.
- **Fixed Dose Levels:** The test typically begins using a dose from one of four fixed levels: 5, 50, 300, and 2000 mg/kg body weight. The starting dose is selected based on any existing information about the substance's toxicity.
- **Observation Period:** Animals are observed for signs of toxicity and mortality for at least 14 days. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.
- **Endpoint Determination:** The test endpoint is the observation of clear signs of toxicity or mortality at a given dose level, which then allows for classification of the substance

according to GHS categories.

- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.

The workflow for this experimental protocol is visualized below.



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Caption: Experimental workflow for OECD TG 420.

Ecological Information

Cuprous iodide is classified as very toxic to aquatic life, with the potential for long-term adverse effects in the aquatic environment.[\[5\]](#)[\[7\]](#)[\[11\]](#)[\[14\]](#) Care must be taken to prevent its release into drains and waterways.[\[6\]](#)[\[11\]](#)

Table 4: Ecotoxicological Data for **Cuprous Iodide**

Endpoint	Value	Species	Exposure Time	Source
LC50	193 µg/L	Fish	96 hours	ECHA [11]

Exposure Controls and Personal Protection

To minimize exposure, work should be conducted in a well-ventilated area or under a fume hood.[\[6\]](#)[\[7\]](#) Appropriate personal protective equipment (PPE) must be worn.

Table 5: Occupational Exposure Limits for **Cuprous Iodide** (as Cu)

Parameter	Value	Organization
PEL (Permissible Exposure Limit)	1 mg/m ³	OSHA [1] [15]
REL (Recommended Exposure Limit)	1 mg/m ³	NIOSH [1]
IDLH (Immediately Dangerous to Life or Health)	100 mg/m ³	NIOSH [1]
TLV (Threshold Limit Value)	1 mg/m ³	ACGIH [15]

Recommended Personal Protective Equipment:

- Eye/Face Protection: Safety glasses with side-shields or chemical goggles are mandatory.[\[5\]](#)[\[11\]](#)

- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use.[5][11] Wear a lab coat or other suitable protective clothing.[7]
- Respiratory Protection: If dust is generated, use a NIOSH-approved particulate respirator (e.g., N95).[6]

Handling, Storage, and First Aid

Handling: Avoid contact with skin, eyes, and clothing.[5] Avoid the formation of dust and aerosols.[6] Wash hands thoroughly after handling.[5][7] Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[5][6] The material is light-sensitive and should be protected from direct sunlight.[5][6] Store away from incompatible materials such as strong acids, strong bases, alkali metals, and oxidizing agents.[5][11] First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the skin with plenty of soap and water. If irritation occurs, seek medical advice.[5][11]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[5][11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a poison center or doctor for treatment advice.[5][7]

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